

Demethylsonchifolin (CAS 956384-55-7): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Demethylsonchifolin*

Cat. No.: *B15593872*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Demethylsonchifolin (CAS 956384-55-7) is a sesquiterpenoid compound isolated from *Smallanthus sonchifolius*, a plant commonly known as yacon. Sesquiterpenoids from this plant have garnered scientific interest due to their potential biological activities. This technical guide provides a summary of the known properties of **Demethylsonchifolin**, alongside a discussion of the activities of related compounds and relevant experimental protocols to facilitate further research and drug discovery efforts.

While specific experimental data on **Demethylsonchifolin** is limited in publicly available literature, this guide aims to provide a foundational resource by presenting the available information and offering context through the analysis of structurally similar compounds from the same source.

Core Properties of Demethylsonchifolin

The fundamental chemical and physical properties of **Demethylsonchifolin** are summarized below. It is important to note that some of these properties, such as relative density, are predicted and await experimental verification.

Property	Value	Source
CAS Number	956384-55-7	Internal
Molecular Formula	C ₂₀ H ₂₄ O ₆	[1][2]
Molecular Weight	360.41 g/mol	[2]
Appearance	Powder	[2][3]
Purity	>95% to >98% (as commercially available)	[2][3]
Relative Density	1.21 g/cm ³ (Predicted)	[1]
Storage Temperature	-20°C for powder form	[1]

Biological Activities and Potential Mechanisms of Action

Direct studies detailing the biological activities of **Demethylsonchifolin** are scarce. However, research on other sesquiterpene lactones isolated from *Smallanthus sonchifolius* provides valuable insights into its potential therapeutic effects. These related compounds have demonstrated a range of activities, including:

- **Anti-inflammatory Activity:** Many sesquiterpenoids exhibit anti-inflammatory properties, often attributed to the inhibition of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[4][5] The NF-κB pathway is a critical regulator of inflammatory responses, and its inhibition can modulate the expression of pro-inflammatory cytokines and enzymes.
- **Antimicrobial Activity:** Sesquiterpene lactones from *S. sonchifolius* have shown activity against various microbes.[3][6]
- **Trypanocidal Activity:** Compounds such as enhydrin and uvedalin, also found in *S. sonchifolius*, have displayed significant activity against *Trypanosoma cruzi*, the parasite responsible for Chagas disease.[1][7]

- Anticancer Activity: Some sesquiterpene lactones have been investigated for their potential to inhibit the proliferation of cancer cells.[6]

Given its structural classification as a sesquiterpenoid, it is plausible that **Demethylsonchifolin** may share some of these biological activities. Further investigation is required to elucidate its specific pharmacological profile.

Experimental Protocols

To facilitate the investigation of **Demethylsonchifolin**'s biological activity, a detailed, representative experimental protocol for an NF- κ B inhibition assay is provided below. This is a foundational assay for assessing potential anti-inflammatory properties.

NF- κ B Reporter Gene Assay

Objective: To determine the inhibitory effect of **Demethylsonchifolin** on the NF- κ B signaling pathway in a cell-based model.

Materials:

- Human embryonic kidney (HEK293) cells or other suitable cell line stably transfected with an NF- κ B-driven luciferase reporter construct.
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
- **Demethylsonchifolin** (dissolved in a suitable solvent, e.g., DMSO).
- Tumor Necrosis Factor-alpha (TNF- α) as a stimulating agent.
- Luciferase Assay System.
- 96-well cell culture plates.
- Luminometer.

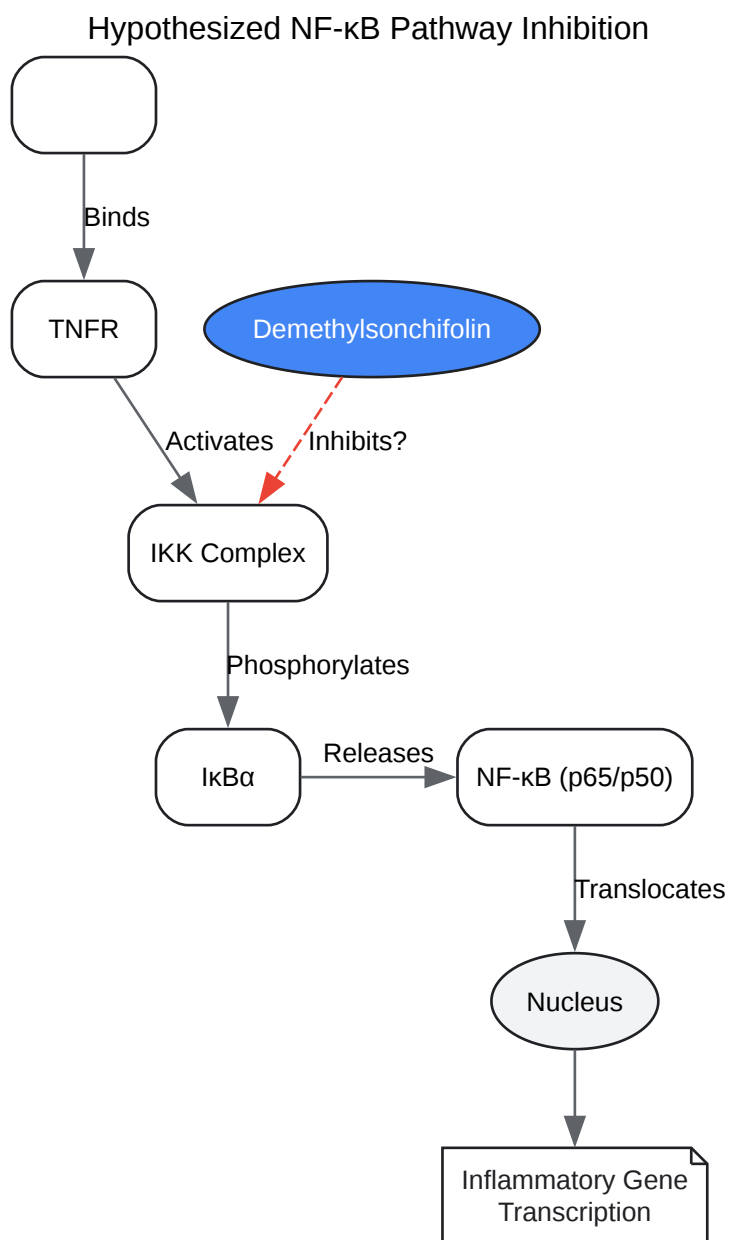
Procedure:

- **Cell Seeding:** Seed the HEK293-NF- κ B-luciferase reporter cells in a 96-well plate at a density of 5×10^4 cells per well and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of **Demethylsonchifolin** in cell culture medium. Remove the old medium from the cells and add the medium containing different concentrations of the test compound. Include a vehicle control (medium with the same concentration of DMSO without the compound). Incubate for 1-2 hours.
- **Stimulation:** After the pre-incubation period, stimulate the cells with TNF- α (e.g., at a final concentration of 10 ng/mL) to activate the NF- κ B pathway. Also, include an unstimulated control group.
- **Incubation:** Incubate the plate for an additional 6-8 hours.
- **Luciferase Assay:** Lyse the cells and measure the luciferase activity using a luminometer according to the manufacturer's protocol for the luciferase assay system.
- **Data Analysis:** Normalize the luciferase activity of the treated groups to the TNF- α stimulated control group. Calculate the IC_{50} value, which is the concentration of **Demethylsonchifolin** that causes 50% inhibition of NF- κ B activity.

Visualizations

Hypothesized Signaling Pathway Inhibition

The following diagram illustrates the potential mechanism of action of **Demethylsonchifolin**, assuming it acts as an inhibitor of the NF- κ B signaling pathway, similar to other sesquiterpenoids.



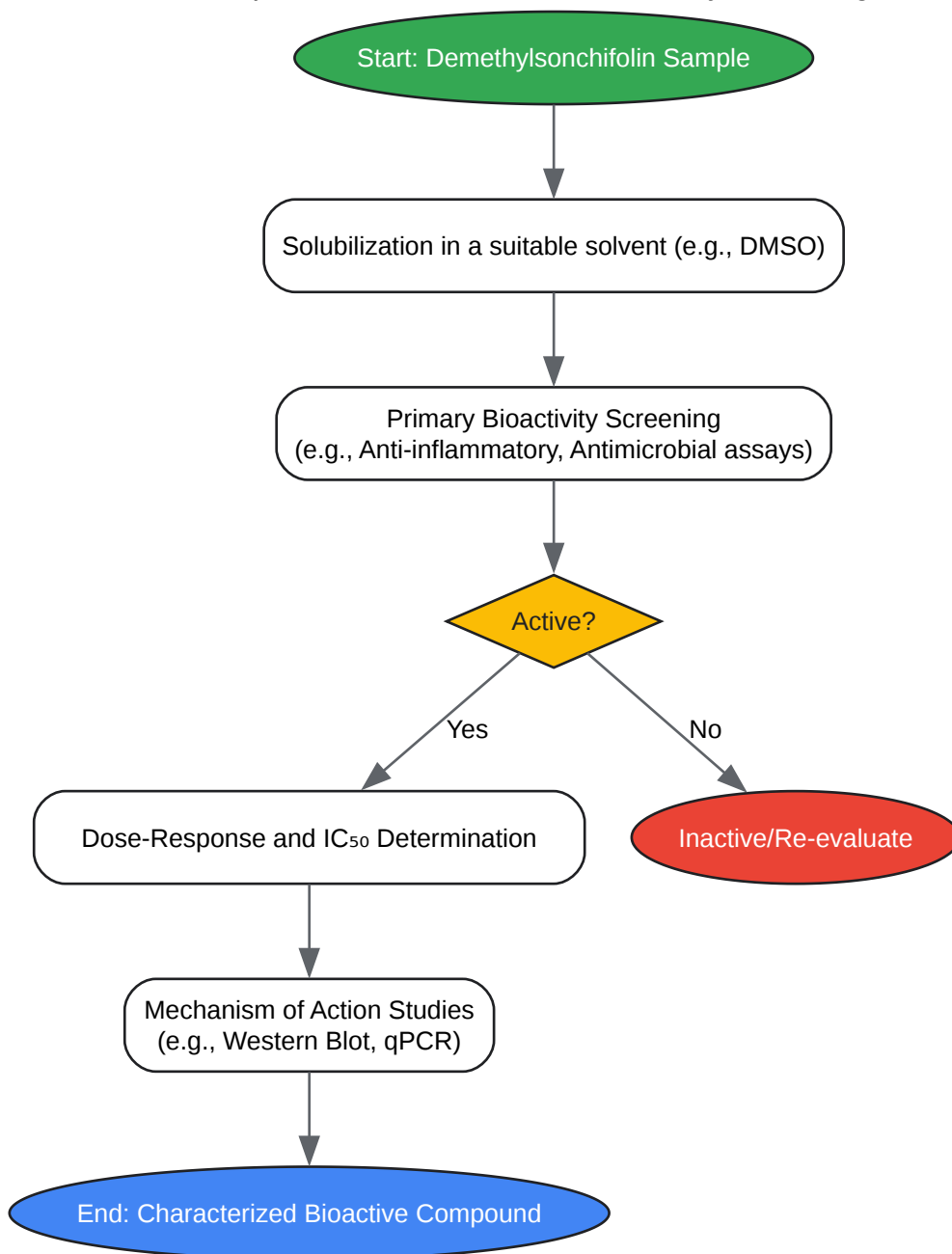
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Caption: Hypothesized inhibition of the NF- κ B signaling pathway by **Demethylsonchifolin**.

Experimental Workflow for Bioactivity Screening

This diagram outlines a general workflow for the initial biological screening of a natural product like **Demethylsonchifolin**.

General Experimental Workflow for Bioactivity Screening

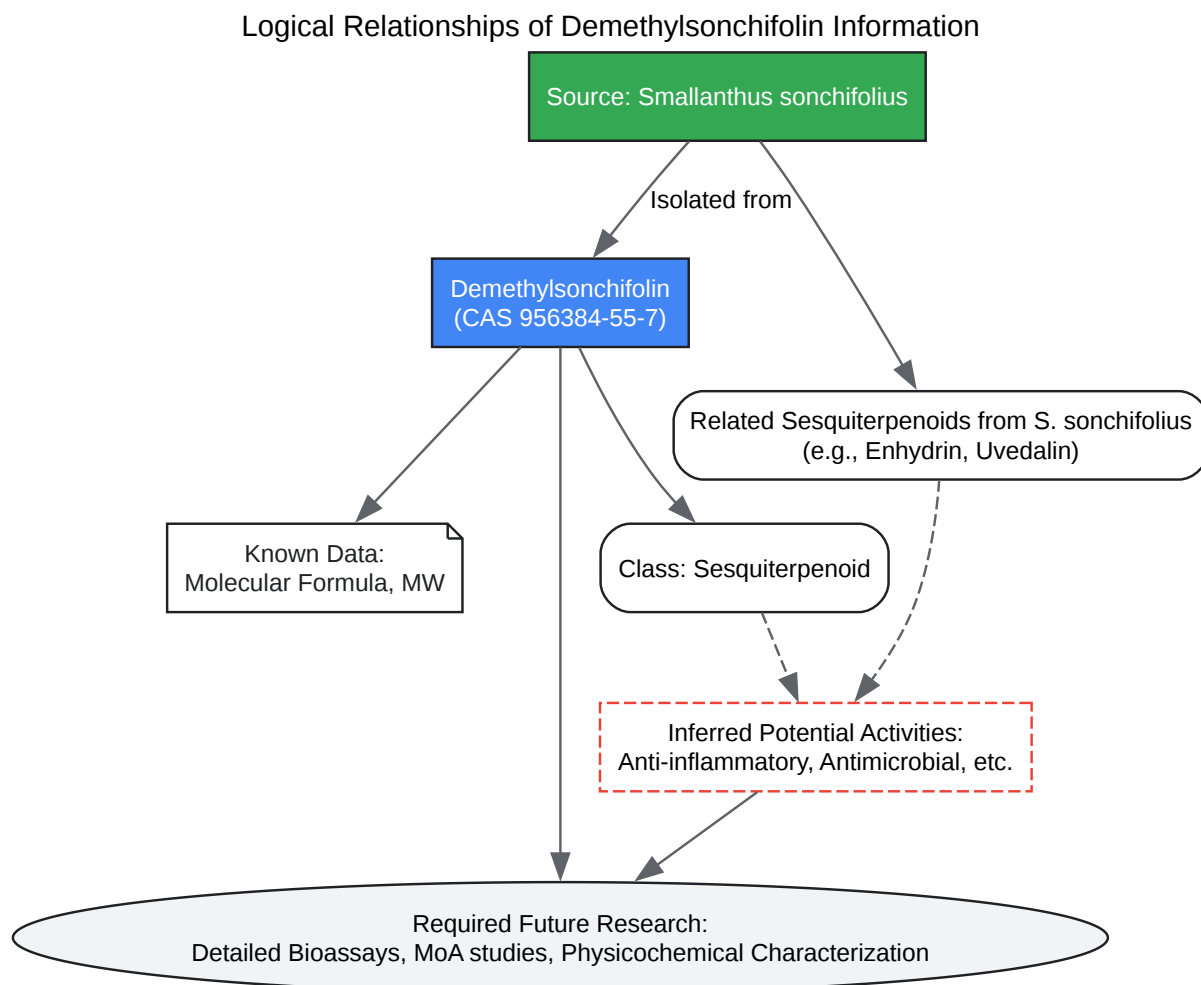


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Caption: A generalized workflow for the initial screening of **Demethylsonchifolin**'s bioactivity.

Logical Relationship of Available Information

The following diagram illustrates the logical connections between the known information about **Demethylsonchifolin** and the inferences that can be drawn.



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Caption: Logical flow from known information to inferred properties and future research needs.

Conclusion

Demethylsonchifolin is a natural product with a chemical structure that suggests potential for interesting biological activities, particularly in the areas of inflammation and infectious diseases. However, a significant gap in the scientific literature exists regarding its specific properties and mechanisms of action. This guide provides the available foundational knowledge and outlines a path forward for researchers to undertake a systematic evaluation of this compound. The provided experimental protocol and workflows are intended to serve as a starting point for

these investigations, which could ultimately unlock the therapeutic potential of **Demethylsonchifolin**.

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